

Technical Guide: Methyl 2-(3-oxopiperazin-2-yl)acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-(3-oxopiperazin-2-yl)acetate

Cat. No.: B1274090

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CAS Number: 89852-17-5

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2-(3-oxopiperazin-2-yl)acetate**, a piperazine derivative of significant interest in medicinal chemistry and drug discovery. This document outlines its chemical properties, synthesis protocols, and potential applications, presenting data in a clear and accessible format for researchers and drug development professionals.

Core Compound Data

Methyl 2-(3-oxopiperazin-2-yl)acetate is a heterocyclic compound featuring a piperazinone core.^[1] Its structure is foundational for the development of various biologically active molecules.

Physicochemical Properties

Property	Value	Source
CAS Number	89852-17-5	[2] [3] [4]
Molecular Formula	C ₇ H ₁₂ N ₂ O ₃	[2] [3] [4]
Molecular Weight	172.18 g/mol	[2] [4]
IUPAC Name	methyl 2-(3-oxopiperazin-2-yl)acetate	[2]
Boiling Point	352.4°C at 760 mmHg	[5]
Form	Solid	

Computed Properties

Property	Value	Source
XLogP3-AA	-1.2	[2]
Hydrogen Bond Donor Count	2	Chemdiv
Hydrogen Bond Acceptor Count	6	Chemdiv
Rotatable Bond Count	2	PubChem
Exact Mass	172.08479225 Da	[2]
Monoisotopic Mass	172.08479225 Da	[2]
Topological Polar Surface Area	67.4 Å ²	[2]
Heavy Atom Count	12	PubChem
Complexity	193	[2]

Synthesis and Experimental Protocols

The synthesis of piperazinone derivatives is a critical area of research. While a specific protocol for the title compound is not readily available in the provided search results, a general method

for the synthesis of related 2-oxopiperazines can be adapted. One common approach involves the reaction of ethylenediamine with a suitable diester.

A plausible synthesis route for **Methyl 2-(3-oxopiperazin-2-yl)acetate** could involve the reaction of ethylenediamine with a derivative of itaconic acid or a related dicarboxylic acid ester under conditions that favor cyclization to the desired piperazinone ring.

General Experimental Protocol for Synthesis of Related 2-Oxopiperazines

The following is a generalized protocol based on the synthesis of similar heterocyclic structures and should be adapted and optimized for the specific synthesis of **Methyl 2-(3-oxopiperazin-2-yl)acetate**.

Materials:

- Ethylenediamine
- Dimethyl acetylenedicarboxylate (as a precursor to the required C4-dicarbonyl synthon)
- Methanol
- Acetic Acid

Procedure:

- A solution of ethylenediamine in methanol is prepared.
- Dimethyl acetylenedicarboxylate is added dropwise to the ethylenediamine solution at a controlled temperature.
- The reaction mixture is stirred, and the progress is monitored by Thin Layer Chromatography (TLC).^[6]
- Upon completion, the solvent is removed under reduced pressure.
- The crude product is then purified, typically by column chromatography or recrystallization, to yield the desired 2-oxopiperazine derivative.^[6]

Characterization: The final product should be characterized using standard analytical techniques:

- ^1H NMR Spectroscopy: To confirm the proton environment of the molecule.
- Mass Spectrometry: To determine the molecular weight and fragmentation pattern.[6]

Applications in Drug Discovery and Development

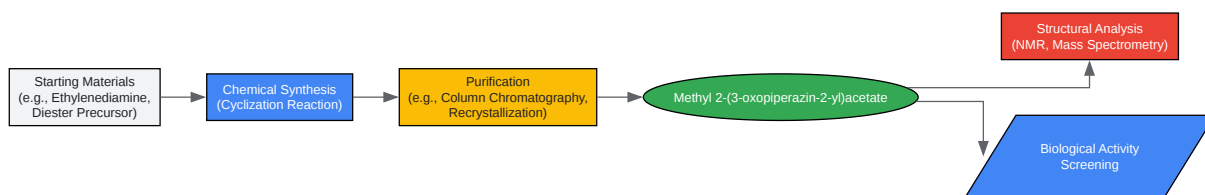
Piperazine derivatives are a well-established class of compounds in medicinal chemistry, known for a wide range of biological activities.[1] **Methyl 2-(3-oxopiperazin-2-yl)acetate** serves as a versatile building block for the synthesis of more complex molecules with potential therapeutic applications.[1] The piperazinone scaffold is a privileged structure in drug discovery.

The presence of reactive functional groups—the secondary amines, the amide, and the ester—allows for a variety of chemical modifications to explore the structure-activity relationship (SAR) and develop new chemical entities. These modifications can be crucial for optimizing the pharmacokinetic and pharmacodynamic properties of lead compounds.

Visualizations

Synthesis Workflow Diagram

The following diagram illustrates a generalized workflow for the synthesis and analysis of **Methyl 2-(3-oxopiperazin-2-yl)acetate** and its derivatives.



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Caption: A generalized workflow for the synthesis and evaluation of **Methyl 2-(3-oxopiperazin-2-yl)acetate**.

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Methyl 2-(3-oxopiperazin-2-yl)acetate** is associated with the following hazards:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Standard laboratory safety precautions, including the use of personal protective equipment (PPE) such as gloves, lab coats, and safety glasses, should be strictly followed when handling this compound. Work should be conducted in a well-ventilated fume hood.

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- To cite this document: BenchChem. [Technical Guide: Methyl 2-(3-oxopiperazin-2-yl)acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1274090#methyl-2-3-oxopiperazin-2-yl-acetate-cas-number]

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